

4-Hydroxy-3-methylbutanal: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 4-Hydroxy-3-methylbutanal

Cat. No.: B13949847

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CAS Number: 56805-34-6

Synonyms: 4-hydroxy-3-methyl-butyraldehyde; Butanal, 4-hydroxy-3-methyl-[1][2]

This technical guide provides an in-depth overview of **4-Hydroxy-3-methylbutanal**, a key chemical intermediate. The document details its chemical and physical properties, outlines a potential synthesis protocol, and discusses its analytical quantification.

Chemical and Physical Properties

4-Hydroxy-3-methylbutanal is a small molecule featuring both a hydroxyl and an aldehyde functional group. While experimentally determined physical properties are not extensively documented in publicly available literature, predicted values provide valuable insights for handling and experimental design.

Property	Value	Source
Molecular Formula	C5H10O2	PubChem[2]
Molecular Weight	102.13 g/mol	PubChem[2]
CAS Number	56805-34-6	ChemicalBook[3]
Boiling Point (Predicted)	193.6±23.0 °C	ChemicalBook[4]
Density (Predicted)	0.961±0.06 g/cm ³	ChemSrc[5]
pKa (Predicted)	14.81±0.10	ChemicalBook[4]

Synthesis of 4-Hydroxy-3-methylbutanal

A plausible and common method for the synthesis of β -hydroxy aldehydes such as **4-Hydroxy-3-methylbutanal** is the aldol condensation.[6] This reaction involves the base-catalyzed reaction of an enolate with an aldehyde or ketone. For the synthesis of **4-Hydroxy-3-methylbutanal**, propanal would serve as the precursor to the enolate, which would then react with formaldehyde.

Experimental Protocol: Aldol Condensation for 4-Hydroxy-3-methylbutanal Synthesis

This protocol is a generalized procedure based on established aldol condensation reactions and should be optimized for specific laboratory conditions.

Materials:

- Propanal
- Formaldehyde (e.g., as a 37% aqueous solution)
- Sodium hydroxide (NaOH) solution (e.g., 10% aqueous)
- Diethyl ether
- Anhydrous magnesium sulfate

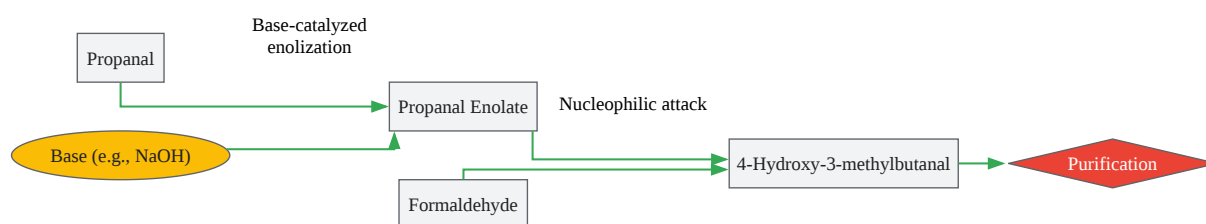
- Hydrochloric acid (HCl), dilute
- Round-bottom flask
- Stirring apparatus
- Dropping funnel
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a stirrer and a dropping funnel, cool a solution of propanal in a suitable solvent (e.g., water or a water/alcohol mixture) to 5-10 °C in an ice bath.
- **Base Addition:** Slowly add the sodium hydroxide solution to the cooled propanal solution with continuous stirring. This will facilitate the formation of the propanal enolate.
- **Formaldehyde Addition:** Once the base has been added, slowly add the formaldehyde solution from the dropping funnel while maintaining the reaction temperature between 5-10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at a controlled temperature for several hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching and Neutralization:** Once the reaction is deemed complete, carefully quench the reaction by adding dilute hydrochloric acid until the solution is neutral (pH ~7).
- **Extraction:** Transfer the reaction mixture to a separatory funnel and extract the product with diethyl ether. Repeat the extraction process three times to ensure maximum recovery.
- **Washing and Drying:** Combine the organic extracts and wash them with brine (saturated NaCl solution). Dry the organic layer over anhydrous magnesium sulfate.

- Solvent Removal: Filter off the drying agent and remove the diethyl ether under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by distillation under reduced pressure to obtain pure **4-Hydroxy-3-methylbutanal**.

Logical Workflow for Aldol Condensation



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Caption: A logical workflow for the synthesis of **4-Hydroxy-3-methylbutanal** via aldol condensation.

Analytical Quantification

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the quantification of volatile compounds like **4-Hydroxy-3-methylbutanal**.

Experimental Protocol: GC-MS Analysis

Sample Preparation:

For analysis in a complex matrix, a sample preparation step such as liquid-liquid extraction or solid-phase microextraction (SPME) may be necessary to isolate and concentrate the analyte.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)

- Capillary column suitable for polar analytes (e.g., a wax-type column)

GC-MS Parameters (as a starting point):

- Injector Temperature: 250 °C
- Carrier Gas: Helium
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp to 240 °C at 10 °C/min
 - Hold at 240 °C for 5 minutes
- MS Transfer Line Temperature: 250 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 35-350

Data Analysis:

Quantification is typically performed by creating a calibration curve using standards of known concentrations. The peak area of the target analyte is compared to the calibration curve to determine its concentration in the sample.

Potential Biological Role: Xenobiotic Metabolism

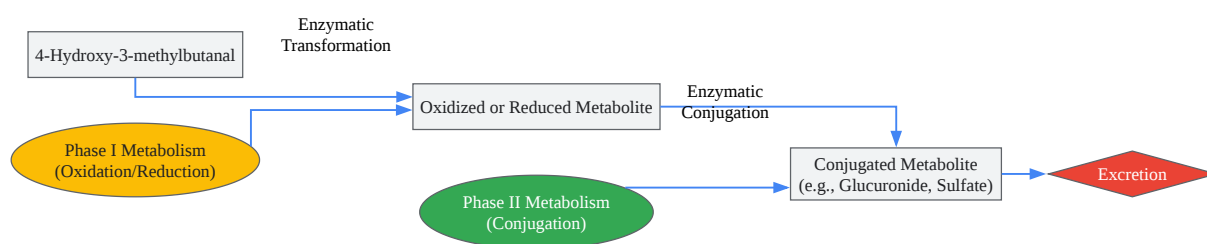
While specific metabolic pathways for **4-Hydroxy-3-methylbutanal** are not well-documented, as a xenobiotic compound, it would likely undergo Phase I and Phase II metabolism in biological systems.^{[7][8]}

- Phase I Metabolism: The aldehyde group could be oxidized to a carboxylic acid or reduced to an alcohol by enzymes such as aldehyde dehydrogenases or alcohol dehydrogenases,

respectively. The hydroxyl group may also be a site for oxidation.

- Phase II Metabolism: The hydroxyl group and any newly formed functional groups could be conjugated with endogenous molecules like glucuronic acid or sulfate to increase water solubility and facilitate excretion.

Conceptual Pathway of Xenobiotic Metabolism



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Caption: A conceptual diagram of the potential xenobiotic metabolism of **4-Hydroxy-3-methylbutanal**.

Conclusion

4-Hydroxy-3-methylbutanal is a valuable chemical intermediate with applications in various fields. This guide provides a foundational understanding of its properties, a plausible synthesis route, and analytical considerations. Further research is warranted to experimentally validate the predicted properties and to fully elucidate its metabolic fate and potential biological activities.

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